

Application Notes and Protocols for Tetraethylene Glycol in Natural gas Dehydration Research

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Compound of Interest

Compound Name: Tetraethylene Glycol

Cat. No.: B1682756

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Abstract: This document provides detailed application notes and experimental protocols for the use of **tetraethylene glycol** (TEG) in natural gas dehydration research. It is intended for researchers, scientists, and professionals in the energy and chemical engineering fields. The content covers the fundamental principles of glycol dehydration, experimental setups, operating procedures, and analytical methods for process monitoring and efficiency evaluation.

Introduction

Natural gas produced from reservoirs is typically saturated with water vapor. The presence of water can lead to several operational problems, including:

- **Hydrate formation:** At high pressures and low temperatures, water can combine with hydrocarbons to form solid, ice-like structures called hydrates, which can plug pipelines and equipment.
- **Corrosion:** In the presence of acid gases like CO₂ and H₂S, water can form corrosive acids that damage pipelines and infrastructure.
- **Reduced pipeline capacity:** The condensation of water can lead to slug flow and reduce the carrying capacity of pipelines.
- **Lower heating value:** Water vapor in natural gas lowers its energy content.

To mitigate these issues, natural gas is dehydrated to meet pipeline quality specifications, typically requiring a water content of less than 7 pounds per million standard cubic feet (lbs/MMSCF). Glycol dehydration is a widely used and cost-effective absorption process for removing water from natural gas streams. Among the various glycols, **tetraethylene glycol** (TEG) is often favored for its high dehydration efficiency, thermal stability, and low vapor pressure, which minimizes glycol losses.^[1]

This document outlines the principles and provides detailed protocols for conducting laboratory-scale research on natural gas dehydration using TEG.

Principle of TEG Dehydration

The TEG dehydration process is based on the principle of absorption, where a liquid desiccant (TEG) is used to remove water vapor from a gas stream. The process can be broadly divided into two main stages: absorption and regeneration.

- **Absorption:** Wet natural gas is brought into contact with lean (water-free) TEG in a contactor tower. Due to its hygroscopic nature, TEG absorbs water from the natural gas. The dry gas exits from the top of the contactor, while the water-rich TEG (rich glycol) is collected at the bottom.
- **Regeneration:** The rich glycol is heated in a reboiler to boil off the absorbed water. The regenerated, lean TEG is then cooled and recirculated back to the contactor for continuous dehydration.

Experimental Setup

A laboratory-scale TEG dehydration unit can be constructed to simulate the industrial process. The setup typically consists of the following components:

- **Gas Inlet and Humidification System:** To prepare a synthetic wet natural gas stream with a known water content.
- **Inlet Scrubber:** A vessel to remove any entrained liquid droplets from the gas stream before it enters the contactor.

- **Glycol Contactor (Absorber):** A packed or trayed column where the gas and glycol streams come into contact.
- **Glycol Regeneration System:** Comprising a flash tank, a reboiler, and a stripping column to remove water from the rich glycol.
- **Heat Exchangers:** To conserve energy by exchanging heat between the hot lean glycol and the cool rich glycol.
- **Pumps and Flow Controllers:** To circulate the glycol and control the flow rates of gas and liquid streams.
- **Instrumentation and Data Acquisition:** To monitor and record process variables such as temperature, pressure, and flow rates.

Experimental Protocols

Preparation of Solutions and Gases

- **Tetraethylene Glycol (TEG) Solution:**
 - Use high-purity TEG (e.g., 99% or higher).
 - Prepare a lean TEG solution by heating it to the desired regeneration temperature (typically 180-204°C) to remove any absorbed water.
 - The concentration of the lean TEG solution can be verified using methods like Karl Fischer titration or by measuring its refractive index.
- **Synthetic Natural Gas:**
 - Prepare a synthetic natural gas mixture with a composition representative of the gas to be studied. A typical composition could be 85-95% methane, with smaller amounts of ethane, propane, and other hydrocarbons.
 - The gas can be humidified by bubbling it through a temperature-controlled water bath to achieve a known water saturation level.

Dehydration Experiment Protocol

- System Startup:
 - Pressurize the system with the synthetic natural gas to the desired operating pressure.
 - Start the circulation of the lean TEG solution at a predetermined flow rate.
 - Bring the gas flow to the desired rate.
 - Allow the system to reach a steady state, which can be monitored by observing constant temperature, pressure, and outlet gas water content readings.
- Sample Collection:
 - Gas Samples: Collect samples of the wet inlet gas and the dry outlet gas using gas sampling bags or online analyzers.
 - Glycol Samples: Collect samples of the lean TEG entering the contactor and the rich TEG exiting the contactor.
- Process Monitoring:
 - Continuously monitor and record the following parameters:
 - Inlet and outlet gas temperature and pressure.
 - Contactor temperature and pressure.
 - Lean and rich glycol temperature and flow rate.
 - Reboiler temperature.

Analytical Protocols

- Determination of Water Content in Natural Gas:
 - Dew Point Measurement (ASTM D1142): Use a chilled mirror dew point tester to determine the dew point temperature of the gas, which can then be converted to water

content using standard charts or equations.

- Gas Chromatography (GC): A gas chromatograph equipped with a thermal conductivity detector (TCD) can be used for the quantitative analysis of water in the gas stream.
- Karl Fischer Titration: This is a highly accurate method for determining the water content in both gas and liquid samples.
- Determination of Glycol Concentration and Purity:
 - Gas Chromatography (GC): GC can be used to determine the concentration of TEG in aqueous solutions.
 - High-Performance Liquid Chromatography (HPLC): HPLC is another chromatographic technique suitable for the analysis of glycols.
 - Refractive Index: The refractive index of the glycol solution is a quick and simple method to estimate its concentration.

Data Presentation

The following tables summarize typical quantitative data obtained from natural gas dehydration experiments and simulations using TEG.

Table 1: Effect of TEG Circulation Rate on Dehydration Performance (Simulation Data)

TEG Circulation Rate (m ³ /h)	Inlet Water Content (lb/MMSCF)	Outlet Water Content (lb/MMSCF)	Water Removal Efficiency (%)
3.5	19.84	6.8	65.7
10.0	19.84	5.5	72.3
15.0	19.84	5.0	74.8
20.0	19.84	4.9	75.3
25.47	19.84	4.783	75.9

Source: Simulation data from a study on TEG dehydration.[2]

Table 2: Effect of Reboiler Temperature on TEG Purity and Water Content (Simulation Data)

Reboiler Temperature (°C)	Lean TEG Purity (wt%)	Outlet Water Content (lb/MMSCF)
180	98.5	8.5
190	99.0	6.2
200	99.5	4.1
204	99.7	3.5

Source: Typical performance data from simulation studies.

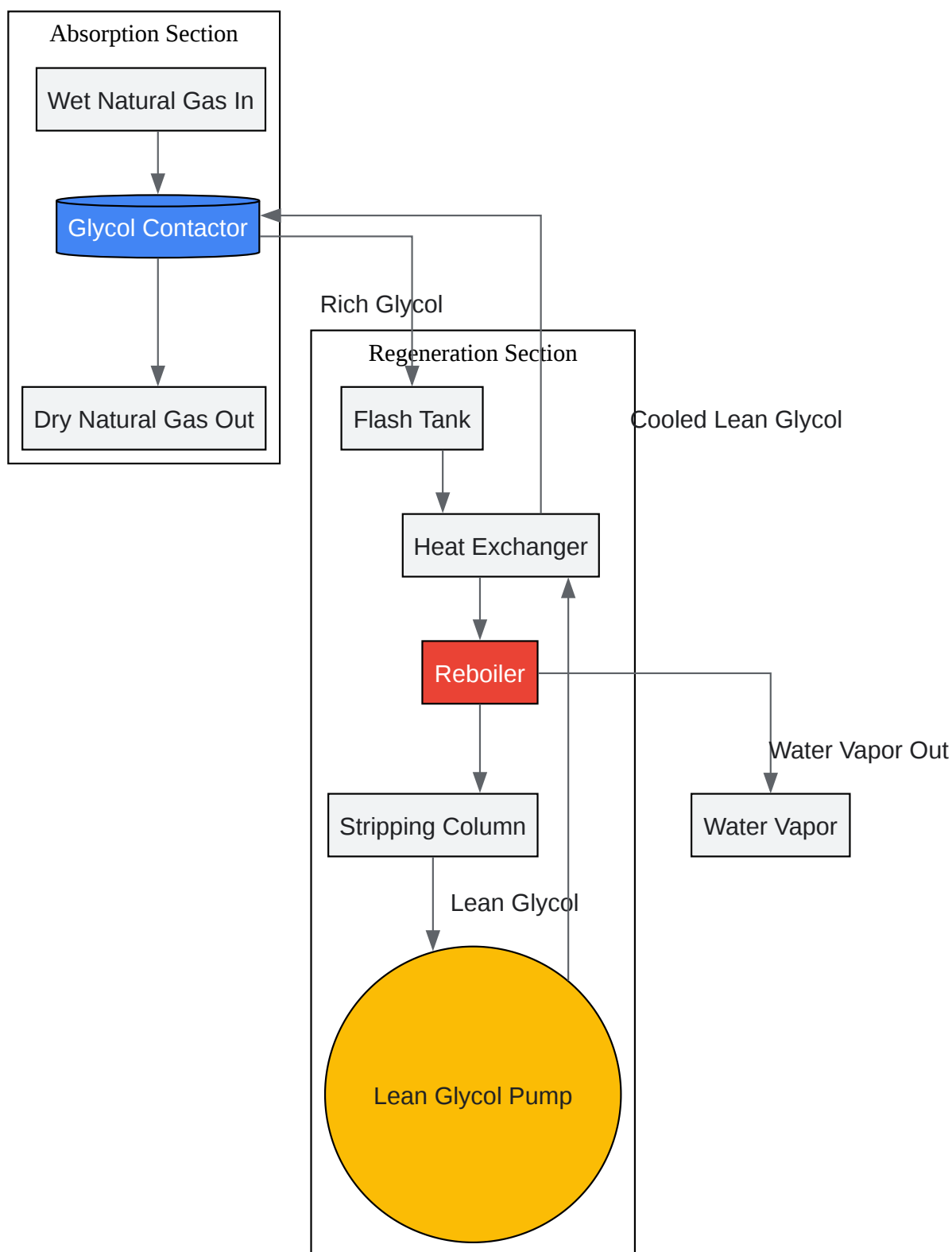
Table 3: Comparison of Dehydration Performance of TEG and TREG (Experimental Data)

Absorbent	Gas Flow Rate (ml/min)	Initial Water Vapor (%)	Final Water Vapor (%)	Water Removal Efficiency (%)
TEG	60	90	~10	~88.9
TREG	120	90	~5	~94.4

Source: Experimental data comparing TEG and TREG performance.

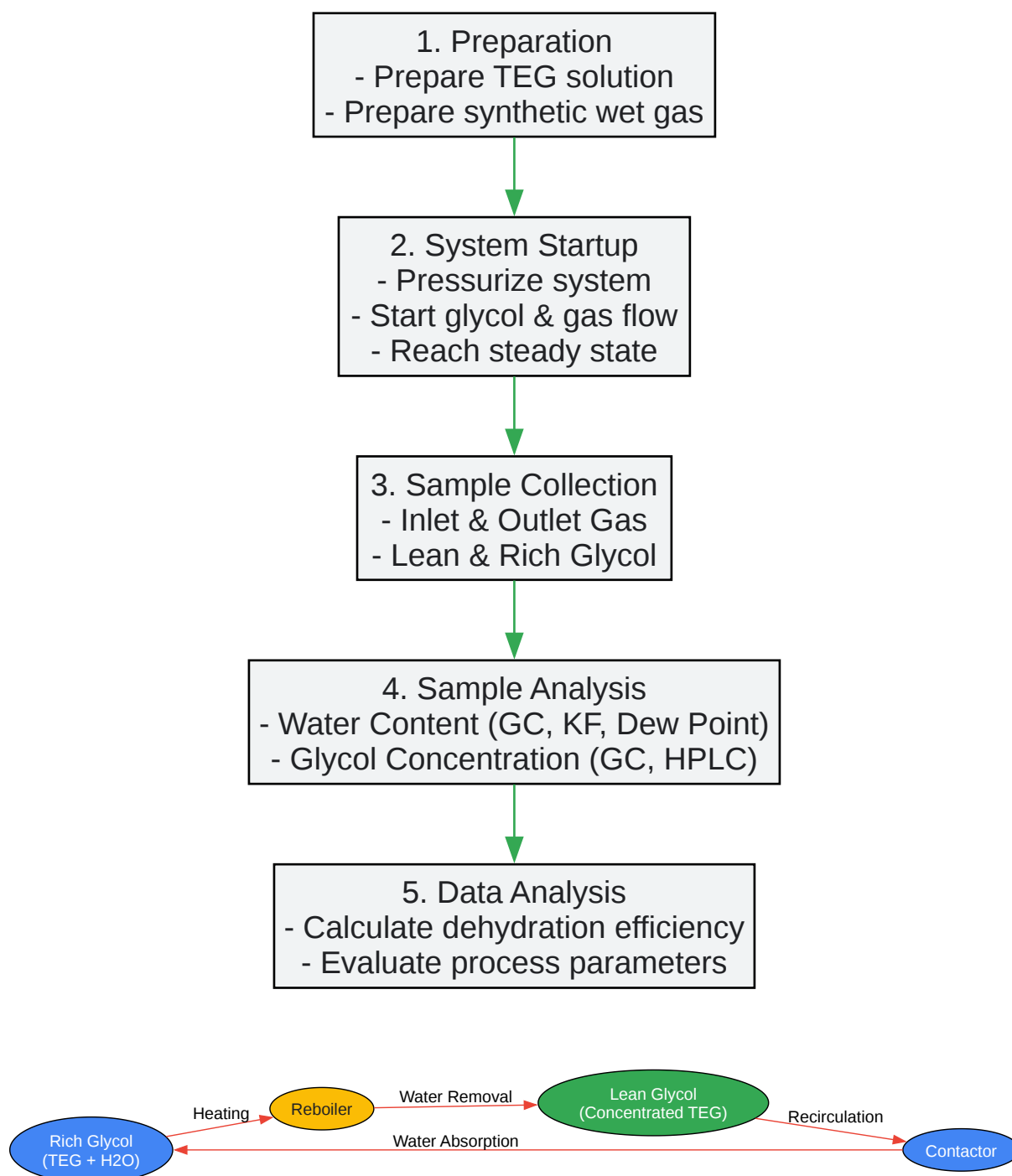
Visualizations

The following diagrams illustrate the key processes and workflows in TEG-based natural gas dehydration.



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Caption: Process flow diagram of a typical TEG natural gas dehydration unit.



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References

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